

Application Notes and Protocols: Pneumadin (Rat) Serum ELISA Kit

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Compound of Interest

Compound Name: *Pneumadin, rat*

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Introduction

Pneumadin is a decapeptide originally isolated from mammalian lungs.[1][2] The rat peptide sequence is Tyr-Gly-Glu-Pro-Lys-Leu-Asp-Ala-Gly-Val-NH₂. [2] Its primary biological function is the stimulation of arginine-vasopressin (AVP) release from the neurohypophysis, which results in an antidiuretic effect.[1][2] Additionally, Pneumadin has been observed to play a role in the hypothalamo-pituitary-adrenal axis by stimulating the release of Adrenocorticotrophic hormone (ACTH), which can counteract adrenal atrophy induced by dexamethasone.[3] Given its physiological significance, the quantification of Pneumadin levels in rat serum is a valuable tool for researchers studying renal function, neuroendocrine signaling, and the physiological response to lung-related pathologies.

This competitive ELISA (Enzyme-Linked Immunosorbent Assay) kit provides a sensitive and specific method for the quantitative determination of Pneumadin in rat serum samples.

Assay Principle

This kit is based on the principle of competitive enzyme immunoassay. The microtiter plate is pre-coated with a goat anti-rabbit antibody. A fixed amount of HRP-conjugated Pneumadin and standards or samples are added to the wells. During incubation, the HRP-conjugated Pneumadin competes with the native Pneumadin in the sample for binding sites on the rabbit anti-Pneumadin antibody. After washing, a substrate solution is added, and the color development is stopped. The intensity of the color is inversely proportional to the concentration of Pneumadin in the sample. The concentration is then determined by comparing the optical density of the samples to the standard curve.

Data Presentation

Typical Standard Curve

The following data is for demonstration purposes only and should not be used to calculate results. A new standard curve must be generated for each assay.

Standard Concentration (pg/mL)	Optical Density (450 nm)
0	2.458
50	1.987
100	1.612
250	1.055
500	0.689
1000	0.413
2000	0.254

Kit Performance

Parameter	Specification
Assay Range	50 - 2000 pg/mL
Sensitivity	< 20 pg/mL
Specificity	Rat Pneumadin (100%). No significant cross-reactivity with AVP or ACTH.
Intra-Assay Precision	CV < 10%
Inter-Assay Precision	CV < 15%

Experimental Protocols

Reagent Preparation

- Wash Buffer (1x): Dilute the 20x Wash Buffer Concentrate with 19 parts of deionized water. Store at 4°C.
- Pneumadin Standard: Reconstitute the lyophilized Pneumadin standard with 1.0 mL of Standard Diluent to create a 2000 pg/mL stock solution. Allow it to sit for 10 minutes and mix gently. Prepare serial dilutions using the Standard Diluent.
- HRP-Pneumadin Conjugate (1x): Dilute the concentrated HRP-Pneumadin conjugate with the HRP Conjugate Diluent shortly before use.

Sample Preparation

- Serum Collection: Collect whole blood without anticoagulant. Allow the blood to clot for 30 minutes at room temperature.
- Centrifugation: Centrifuge at 3000 rpm for 15 minutes at 4°C.
- Aliquoting: Carefully collect the serum supernatant. If not used immediately, aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Sample Dilution: Based on expected concentrations, dilute serum samples with the provided Standard Diluent to fall within the assay range. A preliminary test may be required to determine the optimal dilution factor.

Assay Procedure

- Prepare Reagents: Bring all reagents and samples to room temperature before use.
- Add Reagents: Add 50 μ L of Standard, Blank, or sample to the appropriate wells.
- Add HRP-Pneumadin: Add 50 μ L of 1x HRP-Pneumadin Conjugate to each well (except the Blank well).
- Add Antibody: Add 50 μ L of anti-Pneumadin antibody solution to each well.
- Incubate: Cover the plate with a plate sealer and incubate for 2 hours at 37°C.
- Wash: Aspirate the liquid from each well and wash 5 times with 200 μ L of 1x Wash Buffer per well.
- Add Substrate: Add 100 μ L of TMB Substrate Solution to each well. Incubate for 15-20 minutes at 37°C in the dark.
- Stop Reaction: Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow.
- Read Plate: Read the optical density at 450 nm within 10 minutes of adding the Stop Solution.

Visualizations

Caption: ELISA Experimental Workflow for Pneumadin Quantification.

Caption: Pneumadin Signaling Pathway via Pituitary Hormone Release.

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